

Essential Safety and Logistical Information for Handling WDR5-0102

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Compound of Interest

Compound Name: WDR5-0102

Cat. No.: B12401450

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For researchers, scientists, and drug development professionals, ensuring personal safety and the integrity of experimental outcomes is paramount when handling potent small molecule inhibitors like **WDR5-0102**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment and build confidence in chemical handling practices.

Compound Identification and Hazard Assessment

WDR5-0102 is an inhibitor targeting the WDR5-MLL1 interface.^{[1][2][3]} While a specific, comprehensive Safety Data Sheet (SDS) may not always be readily available for all research compounds, it is crucial to treat **WDR5-0102** as a potentially hazardous substance.^[4] The long-term toxicological properties may not be fully known. Assumed hazards, based on protocols for similar research compounds, include being harmful if swallowed, inhaled, or absorbed through the skin, and potentially causing irritation to the skin, eyes, and respiratory tract.^[4]

Quantitative Data Summary

Property	Value	Source
Compound Name	WDR5-0102	MedchemExpress[1]
CAS Number	824960-50-1	Molnova[3]
Molecular Formula	C18H19ClN4O3	Molnova[3]
Molecular Weight	374.82 g/mol	Molnova[3]
Primary Target	WDR5-MLL1 interface	MedchemExpress[1][2]
In Vitro Solubility	DMSO: 50 mg/mL (133.40 mM)	Molnova[3]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **WDR5-0102**. The following table outlines the minimum required PPE for handling this compound in a laboratory setting.[4]

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves.[4] Change gloves immediately if they become contaminated and after each use. Wash hands thoroughly after removing gloves.[4][5]
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times when handling the compound to protect against splashes.[6]
Body	Laboratory Coat	A standard lab coat should be worn to protect clothing and skin.[6]
Respiratory	Not generally required for handling small quantities in a well-ventilated area.	Use a chemical fume hood when weighing the solid compound or preparing stock solutions to prevent inhalation of dust.[6] For unpacking non-plastic containers or in case of spills, a respirator (e.g., N95) may be necessary.[7]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical for maintaining the stability of **WDR5-0102** and ensuring the safety of laboratory personnel.[6]

Receiving and Inspection

- Inspect Package: Upon receipt, examine the external packaging for any signs of damage or leaks.[4]

- Don PPE: Before opening, put on the minimum required PPE (lab coat, safety glasses, and a single pair of nitrile gloves).[4]
- Unpack in a Safe Area: Open the shipping container in a designated area, preferably within a chemical fume hood or on a disposable bench liner.[4]
- Verify Compound: Confirm that the compound name and CAS number on the vial match the order details.[4]
- Inspect Vial: Check the primary container for any damage.[4]

Preparation of Stock Solutions

- Gather Materials: Assemble all necessary equipment, including the vial of **WDR5-0102**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.[4]
- Don Full PPE: Wear a lab coat, double nitrile gloves, and chemical splash goggles.[4]
- Perform Calculations: Calculate the required mass of the compound and volume of solvent to achieve the desired stock concentration.[4]
- Weighing the Compound: If working with the solid form, briefly centrifuge the vial to collect all powder at the bottom. This should be done in a chemical fume hood.[4][6]
- Dissolution: Add the calculated volume of solvent to the vial. If necessary, use ultrasonic agitation at a temperature below 60°C to aid dissolution.[3]

Storage Conditions

- Solid Compound: Store at -20°C for long-term stability (≥ 2 years).[3] Keep in a tightly sealed container, protected from light and moisture.[6]
- Stock Solutions: Store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[8] It is recommended to prepare fresh solutions or store them in small aliquots to avoid repeated freeze-thaw cycles.[6]

Disposal Plan

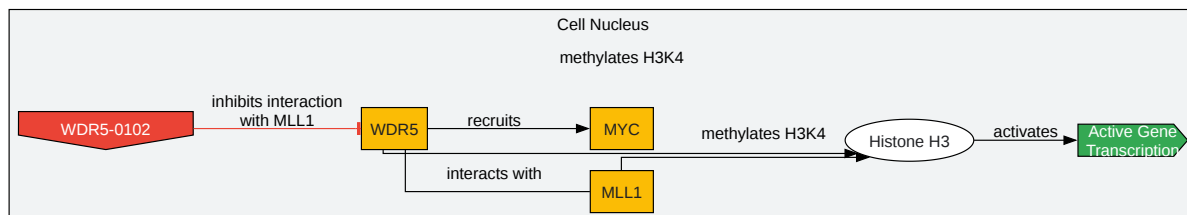
All waste generated from handling **WDR5-0102** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Solid Waste:
 - Contaminated Consumables: Gloves, tubes, pipette tips, and bench liners should be collected in a designated, clearly labeled hazardous waste bag or container.[4]
 - Empty Vials: Empty vials should be triple rinsed with an appropriate solvent. The rinsate should be collected as liquid hazardous waste. After rinsing, deface the label and dispose of the vial in a container for non-radioactive glass waste, unless institutional policy dictates otherwise.[9]
- Liquid Waste:
 - Unused Solutions: Collect all unused solutions containing **WDR5-0102** in a clearly labeled, sealed container for hazardous chemical waste.
 - Rinsate: The solvent used for rinsing contaminated glassware and vials should also be collected as hazardous liquid waste.[9]
- Sharps:
 - Needles and serological pipettes that have come into contact with **WDR5-0102** should be disposed of in a designated sharps container for chemically contaminated sharps.[4]

Experimental Protocols and Visualization

Mechanism of Action of **WDR5-0102**

WDR5 is a core subunit of the histone methyltransferase (HMT) complex and acts as a scaffold for the assembly of MLL/SET family complexes.[10] These complexes are responsible for the methylation of histone H3 at lysine 4 (H3K4), a key epigenetic mark associated with active gene transcription.[11][12] WDR5 also plays a crucial role in recruiting the oncoprotein transcription factor MYC to chromatin at ribosomal protein genes.[10] **WDR5-0102** is an inhibitor that targets the interface between WDR5 and MLL1, thereby suppressing MLL1 HMT activity.[1][2] This disruption can lead to reduced H3K4 methylation and subsequent downregulation of gene expression involved in oncogenic pathways.[11]

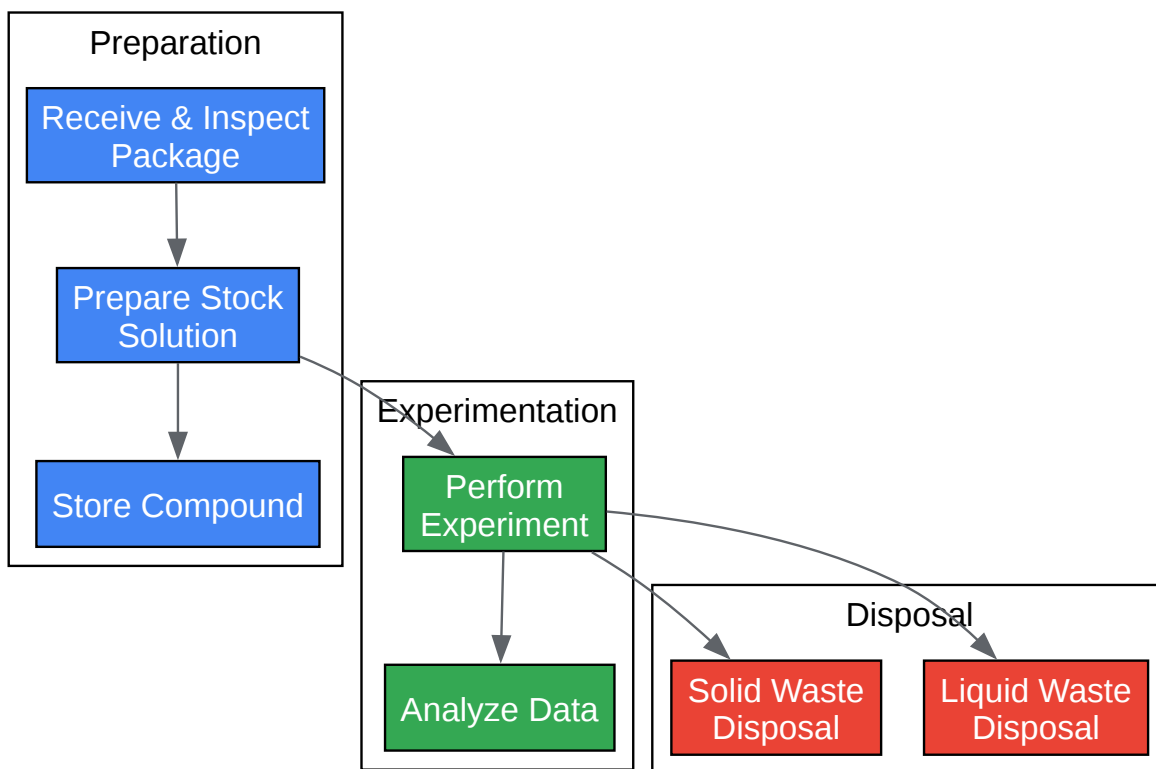


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Caption: **WDR5-0102** inhibits the WDR5-MLL1 interaction, disrupting histone methylation.

Standard Laboratory Workflow

The following diagram illustrates the standard workflow for handling a potent research compound like **WDR5-0102** in a laboratory setting.



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Caption: Standard laboratory workflow for handling, experimental use, and disposal of **WDR5-0102**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. WDR5-0102 | WDR5-MLL1抑制剂 | MCE [medchemexpress.cn]
- 3. WDR5-0102 | 824960-50-1 | MOLNOVA [molnova.com]

- 4. benchchem.com [benchchem.com]
- 5. pppmag.com [pppmag.com]
- 6. benchchem.com [benchchem.com]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. research.uga.edu [research.uga.edu]
- 10. Structure-Based Discovery of Potent Orally Bioavailable Benzoxazepinone-Based WD Repeat Domain 5 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 11. WDR5 represents a therapeutically exploitable target for cancer stem cells in glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 12. WDR5 represents a therapeutically exploitable target for cancer stem cells in glioblastoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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